

Dodecyl Oleate: A Green Solvent for Modern Organic Synthesis

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Compound of Interest

Compound Name: *9-Octadecenoic acid (9Z)-, dodecyl ester*

Cat. No.: *B1237561*

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction:

The principles of green chemistry are increasingly guiding the selection of solvents in organic synthesis, prioritizing sustainability, safety, and environmental impact. Dodecyl oleate, a long-chain fatty acid ester, is emerging as a promising green solvent alternative to conventional volatile organic compounds (VOCs). Derived from renewable resources, it is biodegradable, non-toxic, and possesses a low vapor pressure, which significantly reduces fugitive emissions and workplace hazards. Its high boiling point and stability make it suitable for a range of organic reactions, particularly those requiring elevated temperatures. This document provides an overview of the properties of dodecyl oleate and detailed protocols for its application in common palladium-catalyzed cross-coupling reactions.

While direct literature on dodecyl oleate as a primary solvent for catalytic organic reactions is nascent, its properties align with those of other fatty acid methyl esters (FAMES) and biodiesel, which have been explored as green reaction media. The protocols herein are based on established methodologies in similar high-boiling, non-polar solvents, adapted for dodecyl oleate.

Physicochemical Properties of Dodecyl Oleate and Related Esters

A summary of the key physical and chemical properties of dodecyl oleate and related compounds is presented below. These properties underscore its suitability as a high-temperature, non-polar solvent.

Property	Dodecyl Oleate	Octyldodecyl Oleate	Decyl Oleate
CAS Number	36078-10-1[1][2]	22801-45-2[3]	3687-45-4
Molecular Formula	C30H58O2[1][2]	C38H74O2[3][4]	C28H54O2
Molecular Weight (g/mol)	450.78[1][2]	563.00[3][4]	422.73
Boiling Point (°C)	519.6 at 760 mmHg (Predicted)[1][5]	608.0 ± 34.0 (Predicted)[3]	494-495 (Predicted)[6]
Melting Point (°C)	14.5 (Predicted)[5]	-	-
Density (g/cm³)	0.865 (Predicted)[1][5]	0.861 (Predicted)[3]	-
Flash Point (°C)	71.3 (Predicted)[1]	105 (Estimated)[7]	-
Solubility	Insoluble in water; soluble in organic solvents.[6]	Soluble in organic solvents.	Practically insoluble in water.[6]
Safety Profile	Generally considered safe for cosmetic use; non-irritating.[2]	Generally considered safe for cosmetic use; non-irritating.[4]	Generally considered safe; low risk of toxicity.[6]

Experimental Protocols

The following protocols are adapted for the use of dodecyl oleate as a solvent. Researchers should consider small-scale trials to optimize reaction conditions.

Palladium-Catalyzed Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a cornerstone of C-C bond formation in modern organic synthesis. The high boiling point of dodecyl oleate allows for efficient coupling of challenging substrates.

Reaction Scheme:

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